

ML204 Hydrochloride: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ML204 hydrochloride

Cat. No.: B609123

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth overview of **ML204 hydrochloride**, a potent and selective inhibitor of Transient Receptor Potential Canonical 4 and 5 (TRPC4/TRPC5) channels. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the pharmacological modulation of these ion channels.

Core Molecular Data

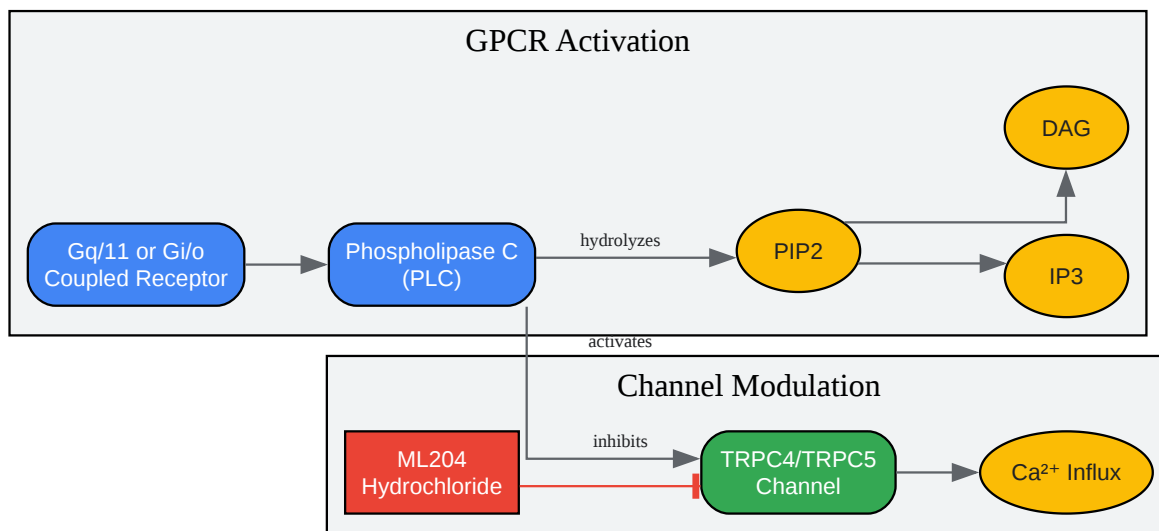
ML204 hydrochloride is a small molecule inhibitor that has become a valuable tool for investigating the physiological and pathological roles of TRPC4 and TRPC5 channels.

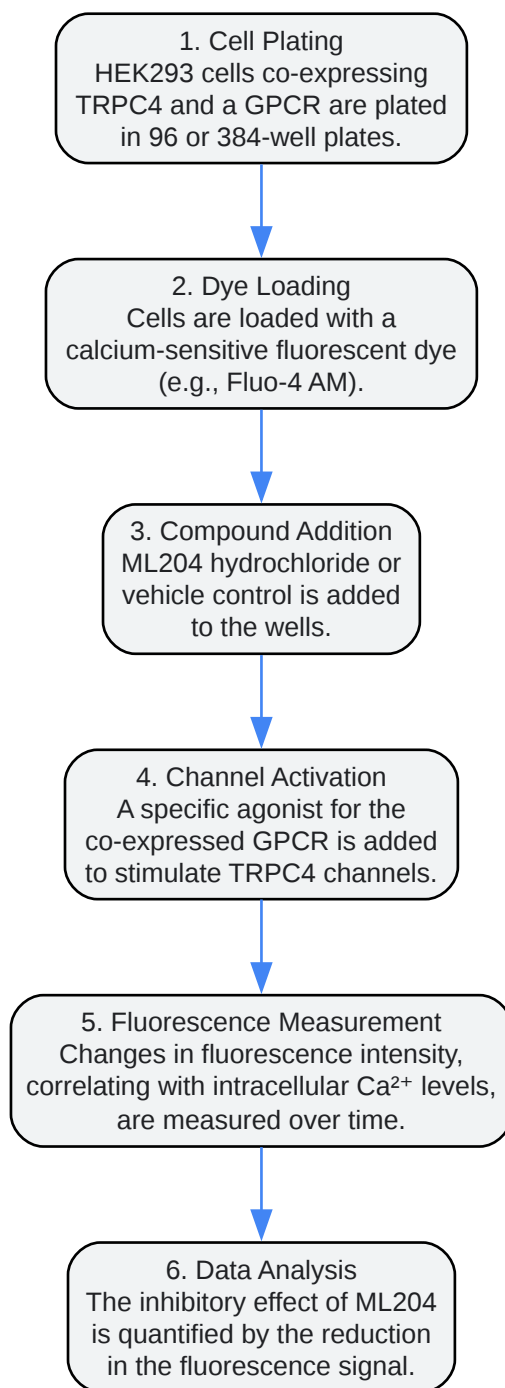
Property	Value	Citation(s)
Chemical Name	4-Methyl-2-(1-piperidiny)quinoline hydrochloride	[1]
Synonyms	ML204 HCl, ML-204	[1]
Molecular Formula	C ₁₅ H ₁₉ ClN ₂	[2][3]
Molecular Weight	262.78 g/mol	[2][3][4]
CAS Number	2070015-10-8	[2]

Mechanism of Action and Signaling Pathway

ML204 hydrochloride is a direct antagonist of TRPC4 and TRPC5 channels.[5] Its mechanism of action is independent of the G-protein coupled receptor (GPCR) signaling pathways that often lead to the activation of these channels.[3][6] This suggests that ML204 directly interacts with the ion channel protein itself to induce its inhibitory effect.[5][6]

The activation of TRPC4 channels can be initiated by the stimulation of Gq/11 or Gi/o-coupled receptors, leading to the activation of Phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into diacylglycerol (DAG) and inositol 1,4,5-trisphosphate (IP₃). While some TRPC channels are activated by DAG, TRPC4 activation is primarily mediated by downstream signals following G-protein activation. ML204 effectively blocks the subsequent influx of Ca²⁺ through the TRPC4 channel pore.[5]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Identification of ML204, a Novel Potent Antagonist That Selectively Modulates Native TRPC4/C5 Ion Channels - PMC [pmc.ncbi.nlm.nih.gov]
- 3. selleckchem.com [selleckchem.com]
- 4. Novel Chemical Inhibitor of TRPC4 Channels - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]
- 6. Identification of ML204, a novel potent antagonist that selectively modulates native TRPC4/C5 ion channels - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [ML204 Hydrochloride: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609123#ml204-hydrochloride-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com